

Preparing Bcat-IN-4 stock solutions for experiments

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Compound of Interest

Compound Name: Bcat-IN-4

Cat. No.: B12379526

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Application Notes and Protocols for Bcat-IN-4

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the preparation of stock solutions of **Bcat-IN-4**, a known inhibitor of branched-chain amino acid aminotransferase (BCAT). These guidelines are intended for researchers in academic and industrial settings who are working on drug discovery and development, particularly in the context of neurodegenerative diseases and oncology. The protocols cover the preparation of stock solutions for both in vitro and in vivo applications, along with recommendations for storage and handling.

Introduction to Bcat-IN-4

Bcat-IN-4, with the chemical name N'-(dibenzo[b,d]furan-2-carbonyl)benzenesulfonohydrazide, is a small molecule inhibitor of the human cytosolic branched-chain aminotransferase (hBCATc). BCAT enzymes play a crucial role in the metabolism of branched-chain amino acids (BCAAs), which are essential amino acids. The dysregulation of BCAA metabolism has been implicated in various diseases. **Bcat-IN-4** has been shown to inhibit hBCATc with a half-maximal inhibitory concentration (IC₅₀) of 2.35 μ M, making it a valuable tool for studying the physiological and pathological roles of this enzyme.[1][2]

Bcat-IN-4 Compound Information

A summary of the key chemical and physical properties of **Bcat-IN-4** is provided in the table below. This information is essential for accurate preparation of stock solutions.

Property	Value
IUPAC Name	N'-(dibenzo[b,d]furan-2-carbonyl)benzenesulfonohydrazide
Molecular Formula	C ₁₉ H ₁₄ N ₂ O ₄ S
Molecular Weight	366.39 g/mol
CAS Number	406190-85-0
Appearance	Crystalline solid
IC50 (hBCATc)	2.35 µM
Primary Solvent	Dimethyl sulfoxide (DMSO)

Experimental Protocols

Materials and Equipment

- **Bcat-IN-4** solid powder
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM Bcat-IN-4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bcat-IN-4** in DMSO, a common starting concentration for many in vitro experiments.

Safety Precautions:

- Always handle **Bcat-IN-4** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.

Procedure:

- Calculate the required mass of **Bcat-IN-4**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 366.39 \text{ g/mol} * 1000 \text{ mg/g} = 3.66 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out 3.66 mg of **Bcat-IN-4** powder using an analytical balance and transfer it to a sterile 1.5 mL or 2 mL microcentrifuge tube.
- Dissolving the Compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Bcat-IN-4** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained. If solubility issues arise, gentle warming in a 37°C water bath or sonication may aid dissolution.
- Storage of the Stock Solution:
 - For short-term storage (days to weeks), store the stock solution at 4°C.

- For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Table of Solvent Volumes for Common Stock Concentrations:

Desired Stock Concentration	Mass of Bcat-IN-4 (mg)	Volume of DMSO (mL)
1 mM	3.66	10
5 mM	3.66	2
10 mM	3.66	1
20 mM	3.66	0.5

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the serial dilution of the 10 mM stock solution to prepare working solutions for cell-based assays. It is crucial to maintain the final DMSO concentration in the cell culture medium at a low, non-toxic level (typically $\leq 0.5\%$).

Example: Preparing a 10 μ M working solution:

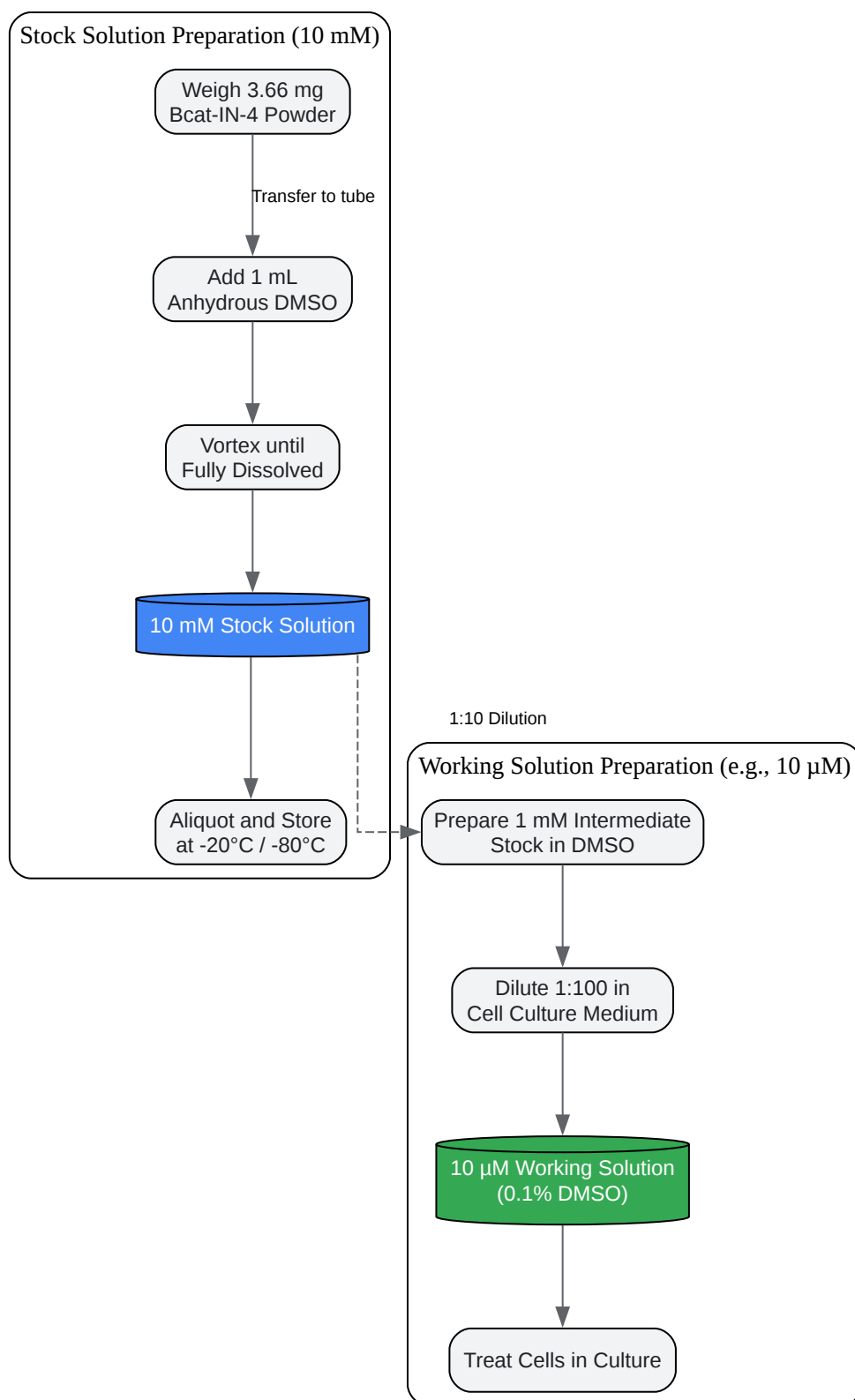
- Intermediate Dilution (Optional but Recommended):
 - Prepare a 1 mM intermediate stock by diluting the 10 mM stock solution 1:10.
 - Add 10 μ L of the 10 mM **Bcat-IN-4** stock to 90 μ L of sterile DMSO. Mix well.
- Final Dilution into Culture Medium:
 - Prepare the final working solution by diluting the 1 mM intermediate stock 1:100 into the cell culture medium.
 - For example, to make 1 mL of 10 μ M working solution, add 1 μ L of the 1 mM intermediate stock to 999 μ L of cell culture medium.

- The final DMSO concentration in this working solution will be 0.1%.

Note: Based on the IC₅₀ of 2.35 μM , a typical starting concentration for in vitro experiments could be in the range of 1-10 μM . A dose-response curve is recommended to determine the optimal concentration for your specific cell line and assay. Some studies with similar BCAT inhibitors have used concentrations around 5 μM for in vitro cell proliferation and colony formation assays.[3]

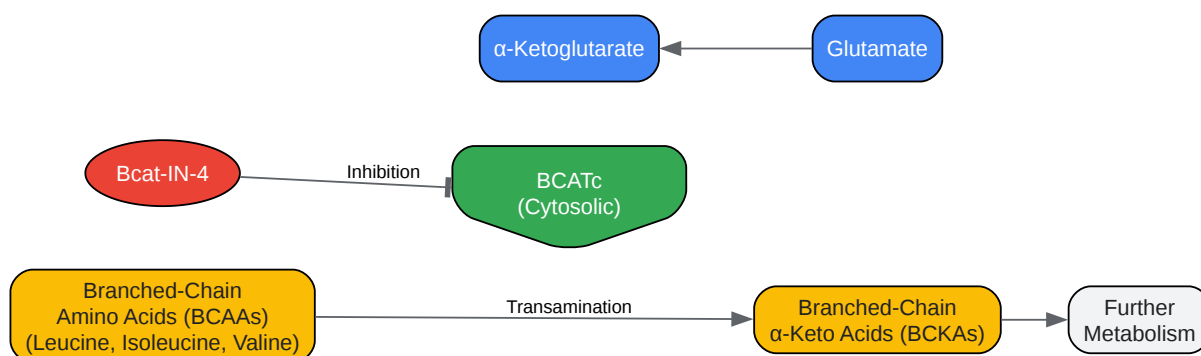
Visualization of Protocols and Pathways

The following diagrams illustrate the experimental workflow for preparing **Bcat-IN-4** solutions and a simplified representation of the BCAT metabolic pathway.



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Caption: Workflow for **Bcat-IN-4** stock and working solution preparation.



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Caption: Simplified BCATc-mediated metabolic pathway and the inhibitory action of **Bcat-IN-4**.

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